

# An In-depth Technical Guide to 5-Methylbenzofuran

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## Compound of Interest

Compound Name: 5-Methylbenzofurazan

CAS No.: 20304-86-3

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of 5-methylbenzofuran (IUPAC name: 5-methyl-1-benzofuran), a key heterocyclic scaffold of significant interest in medicinal chemistry, materials science, and organic synthesis. This document delves into the core aspects of its identity, synthesis, characterization, applications, and safety considerations. Through a detailed exploration of its chemical properties and reactivity, this guide aims to equip researchers and drug development professionals with the critical knowledge required to effectively utilize this versatile building block in their scientific endeavors. We will explore established synthetic protocols, providing a causal understanding behind experimental choices, and present a thorough analysis of its spectroscopic signature for unambiguous identification. Furthermore, this guide will highlight its emerging applications, supported by relevant data and authoritative sources, to provide a forward-looking perspective on the potential of this compound.

## Introduction and Core Identity

5-Methylbenzofuran is a bicyclic aromatic ether consisting of a benzene ring fused to a furan ring, with a methyl group substituted at the 5-position.[1] This seemingly simple modification to the benzofuran core imparts unique electronic and steric properties, influencing its reactivity and biological activity. As a privileged scaffold, the benzofuran nucleus is found in a wide array of natural products and synthetic compounds with diverse pharmacological activities, including anticancer, antiviral, and antimicrobial properties.[2] The addition of a methyl group at the 5-position can modulate these activities and provide a handle for further functionalization, making 5-methylbenzofuran a valuable starting material in drug discovery programs.[3]

## Chemical Structure and Properties

The fundamental characteristics of 5-methylbenzofuran are summarized in the table below, providing a quick reference for its physical and chemical identity.

Property	Value	Source(s)
IUPAC Name	5-methyl-1-benzofuran	[1]
Synonyms	5-Methylbenzo[b]furan	
CAS Number	18441-43-5	[1]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O	[1]
Molecular Weight	132.16 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Boiling Point	197-198 °C	

## Synthesis of 5-Methylbenzofuran: Strategies and Methodologies

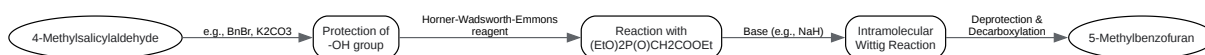
The synthesis of the benzofuran ring system is a well-established area of organic chemistry, with numerous methods developed to construct this important heterocycle.[4][5] The choice of synthetic route to 5-methylbenzofuran often depends on the availability of starting materials, desired scale, and tolerance to specific reaction conditions. This section will outline some of the most relevant and reliable synthetic strategies.

## Perkin Rearrangement

The Perkin rearrangement is a classic method for the synthesis of benzofurans from coumarin precursors.[2] While not a direct synthesis of 5-methylbenzofuran from simple starting materials, it is a powerful transformation for related structures. The reaction involves the rearrangement of a 3-halocoumarin in the presence of a base to yield a benzofuran-2-carboxylic acid, which can then be decarboxylated.

## Wittig Reaction Approach

The intramolecular Wittig reaction provides a convergent and versatile route to the benzofuran core.[6] This strategy typically involves the synthesis of a phosphonium salt derived from a salicylaldehyde derivative, which then undergoes an intramolecular cyclization. For the synthesis of 5-methylbenzofuran, 4-methylsalicylaldehyde would be a suitable starting material.

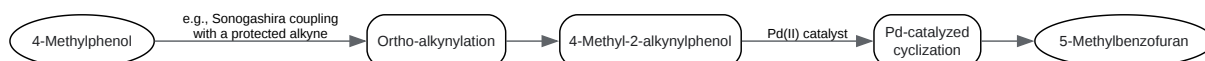


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Caption: General workflow for the synthesis of 5-Methylbenzofuran via an intramolecular Wittig reaction.

## Palladium-Catalyzed Cyclization

Modern synthetic methods often employ transition metal catalysis for efficient and selective bond formation. Palladium-catalyzed intramolecular cyclization of an appropriately substituted phenol is a powerful strategy for constructing the benzofuran ring. For instance, the reaction of a 4-methyl-2-alkynylphenol in the presence of a palladium catalyst can lead to the formation of 5-methylbenzofuran.



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Caption: Palladium-catalyzed synthesis of 5-Methylbenzofuran.

## Spectroscopic Characterization

Unambiguous identification of 5-methylbenzofuran is critical for its use in research and development. A combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), provides a detailed fingerprint of the molecule.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

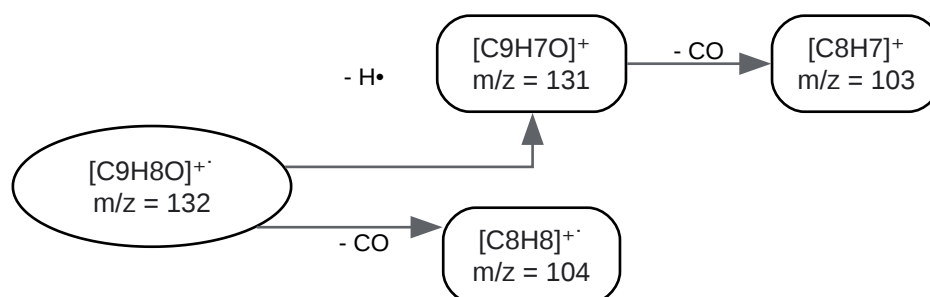
<sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum of 5-methylbenzofuran is expected to show distinct signals for the aromatic, vinylic, and methyl protons. The chemical shifts and coupling constants are influenced by the electron-donating nature of the oxygen atom and the methyl group.

<sup>13</sup>C NMR Spectroscopy: The carbon NMR spectrum provides information on the number of unique carbon environments in the molecule. The chemical shifts of the carbon atoms in the benzofuran ring are characteristic and can be used for structural confirmation.

While a publicly available, fully assigned spectrum for 5-methylbenzofuran is not readily available, data for similar structures, such as 5-methyl-2,3-diphenylbenzofuran, can provide valuable insights. For this derivative, the methyl group protons appear as a singlet around 2.38 ppm.<sup>[7]</sup> The aromatic and vinylic protons will exhibit more complex splitting patterns.

### Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of a compound. Under electron ionization (EI), 5-methylbenzofuran is expected to show a prominent molecular ion peak (M<sup>+</sup>) at m/z 132. The fragmentation pattern will likely involve the loss of a hydrogen radical to form a stable benzopyrylium-type cation, followed by the loss of carbon monoxide.<sup>[8][9]</sup> The presence of the methyl group may also lead to the formation of a tropylium-like ion through rearrangement.



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Caption: A plausible mass spectrometry fragmentation pathway for 5-Methylbenzofuran.

## Applications in Research and Development

The unique structural features of 5-methylbenzofuran make it a valuable building block in various fields, particularly in drug discovery and materials science.

### Medicinal Chemistry and Drug Discovery

The benzofuran scaffold is a common motif in many biologically active compounds.[10] Derivatives of 5-methylbenzofuran have been investigated for their potential as therapeutic agents. For instance, certain benzofuran derivatives have shown affinity for serotonin receptors, suggesting their potential in the development of treatments for central nervous system disorders.[11][12] The methyl group at the 5-position can be a site for further chemical modification to optimize pharmacological properties.

### Materials Science and Organic Electronics

Benzofuran-containing oligomers and polymers have been explored for their applications in organic electronics, such as in organic light-emitting diodes (OLEDs).[13] The fused aromatic system of benzofuran provides good charge transport properties, and modifications to the core structure, such as the introduction of a methyl group, can be used to tune the electronic and photophysical properties of the material. While specific data for 5-methylbenzofuran in OLEDs is limited, the broader class of benzofuran derivatives shows promise in this area.[14]

## Safety, Handling, and Toxicology

As with any chemical substance, proper handling and awareness of potential hazards are essential when working with 5-methylbenzofuran.

## Hazard Identification and Personal Protective Equipment (PPE)

Safety data for 5-methylbenzofuran and its derivatives indicate that it may cause skin, eye, and respiratory irritation.<sup>[12]</sup><sup>[15]</sup> It is recommended to handle this compound in a well-ventilated fume hood and to wear appropriate personal protective equipment, including safety goggles, gloves, and a lab coat.<sup>[16]</sup>

## Storage and Stability

5-Methylbenzofuran should be stored in a tightly sealed container in a cool, dry place away from sources of ignition.<sup>[15]</sup>

## Toxicological Profile

Detailed toxicological data for 5-methylbenzofuran is not extensively available. However, studies on related benzofuran derivatives, such as N-methyl-5-(2-aminopropyl)benzofuran (5-MAPB), have shown potential for acute toxicity.<sup>[17]</sup> It is crucial to treat 5-methylbenzofuran with caution and to avoid inhalation, ingestion, and skin contact.

## Conclusion

5-Methylbenzofuran is a versatile heterocyclic compound with a growing presence in the fields of medicinal chemistry and materials science. Its straightforward synthesis, coupled with the potential for diverse functionalization, makes it an attractive building block for the development of novel molecules with tailored properties. While further research is needed to fully elucidate its toxicological profile and to explore its full range of applications, the existing body of knowledge highlights the significant potential of 5-methylbenzofuran. This guide has provided a foundational understanding of its synthesis, characterization, and applications, intended to serve as a valuable resource for scientists and researchers working with this important chemical entity.

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